

# A Comprehensive Technical Guide to the Physical Properties of Methyl Geranate

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## Compound of Interest

Compound Name: Methyl geranate

Cat. No.: B071984

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## Abstract

**Methyl geranate** is a naturally occurring monoterpene and an ester recognized for its characteristic fruity and floral aroma.<sup>[1]</sup> This technical guide provides an in-depth overview of the key physical properties of **methyl geranate**, with a particular focus on its boiling point. This document details experimental protocols for the determination of boiling points and presents a summary of other relevant physicochemical data. Furthermore, it includes visualizations of experimental workflows and the factors influencing boiling point to aid in the understanding of this compound's behavior.

## Physicochemical Properties of Methyl Geranate

**Methyl geranate** is a colorless to pale yellow liquid.<sup>[1]</sup> It is an organic compound with the chemical formula  $C_{11}H_{18}O_2$ .<sup>[1]</sup> A comprehensive summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source(s)
Boiling Point	247.4 °C at 760 mmHg	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
72.0 °C at 0.30 mmHg	<a href="#">[5]</a>	
70-73 °C at 3 Torr	<a href="#">[6]</a>	
230 °C	<a href="#">[7]</a>	
Molecular Weight	182.26 g/mol	<a href="#">[1]</a> <a href="#">[8]</a>
Density	0.909 g/cm <sup>3</sup> at 25 °C	<a href="#">[1]</a> <a href="#">[4]</a>
0.920 - 0.927 g/cm <sup>3</sup>	<a href="#">[9]</a>	
0.916 - 0.925 g/cm <sup>3</sup> at 25 °C	<a href="#">[5]</a>	
Refractive Index	1.467 - 1.472 at 20 °C	<a href="#">[9]</a>
1.4690	<a href="#">[3]</a>	
1.465 - 1.471 at 20 °C	<a href="#">[5]</a>	
Flash Point	91 °C (195.8 °F)	<a href="#">[9]</a>
109.6 °C	<a href="#">[3]</a> <a href="#">[4]</a>	
98.89 °C	<a href="#">[1]</a> <a href="#">[5]</a>	
Vapor Pressure	0.00036 mmHg at 20 °C	<a href="#">[9]</a>
0.0257 mmHg at 25 °C	<a href="#">[3]</a> <a href="#">[4]</a>	
Solubility	Soluble in alcohol	<a href="#">[5]</a>
Water solubility: 21.24 mg/L at 25 °C (estimated)	<a href="#">[2]</a> <a href="#">[5]</a>	
CAS Number	1189-09-9	<a href="#">[1]</a> <a href="#">[9]</a>

## Experimental Protocols for Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[10]</sup> For pure compounds, the boiling point is a characteristic physical property. Several experimental methods can be employed for its determination.

## Distillation Method

This method is suitable when a sufficient quantity of the liquid is available (at least 5 mL) and can simultaneously serve as a purification step.<sup>[11]</sup>

Principle: The liquid is heated to its boiling point, and the temperature of the vapor in thermal equilibrium with the boiling liquid is measured.

Procedure:

- Assemble a simple distillation apparatus using a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- Place the **methyl geranate** sample (at least 5 mL) into the round-bottom flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- Position the thermometer so that the top of the bulb is level with the side arm of the distillation head, ensuring it will be fully immersed in the vapor.<sup>[11]</sup>
- Begin heating the flask.
- Record the temperature at which a steady stream of distillate is collected in the receiving flask. This constant temperature is the boiling point.<sup>[11]</sup>
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.<sup>[11][12]</sup>

## Thiele Tube Method

The Thiele tube method is a convenient technique for determining the boiling point of a small amount of liquid (less than 0.5 mL).<sup>[11]</sup>

Principle: A sample is heated in a small tube, and the temperature at which a continuous stream of bubbles emerges from an inverted capillary tube is observed. Upon cooling, the

temperature at which the liquid is drawn back into the capillary tube is the boiling point.[11]

Procedure:

- Fill a small test tube (Durham tube) to about half-full with **methyl geranate**. [11]
- Place a capillary tube, sealed at one end, into the test tube with the open end downwards. [10]
- Attach the test tube to a thermometer using a rubber band. [11]
- Insert the thermometer and attached tube into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil). [10]
- Heat the side arm of the Thiele tube gently with a Bunsen burner or other heat source. [10]
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool.
- The temperature at which the bubbling stops and the liquid is drawn into the capillary tube is the boiling point of the sample. [10]

## Microscale Boiling Point Determination

For very small sample volumes (around 10  $\mu\text{L}$ ), a microscale method using a melting point apparatus can be employed. [13]

Principle: A small sample is heated in a melting point tube containing an inverted, smaller, sealed tube that traps air. At the boiling point, a steady stream of bubbles will be evolved from this trapped air pocket. [13]

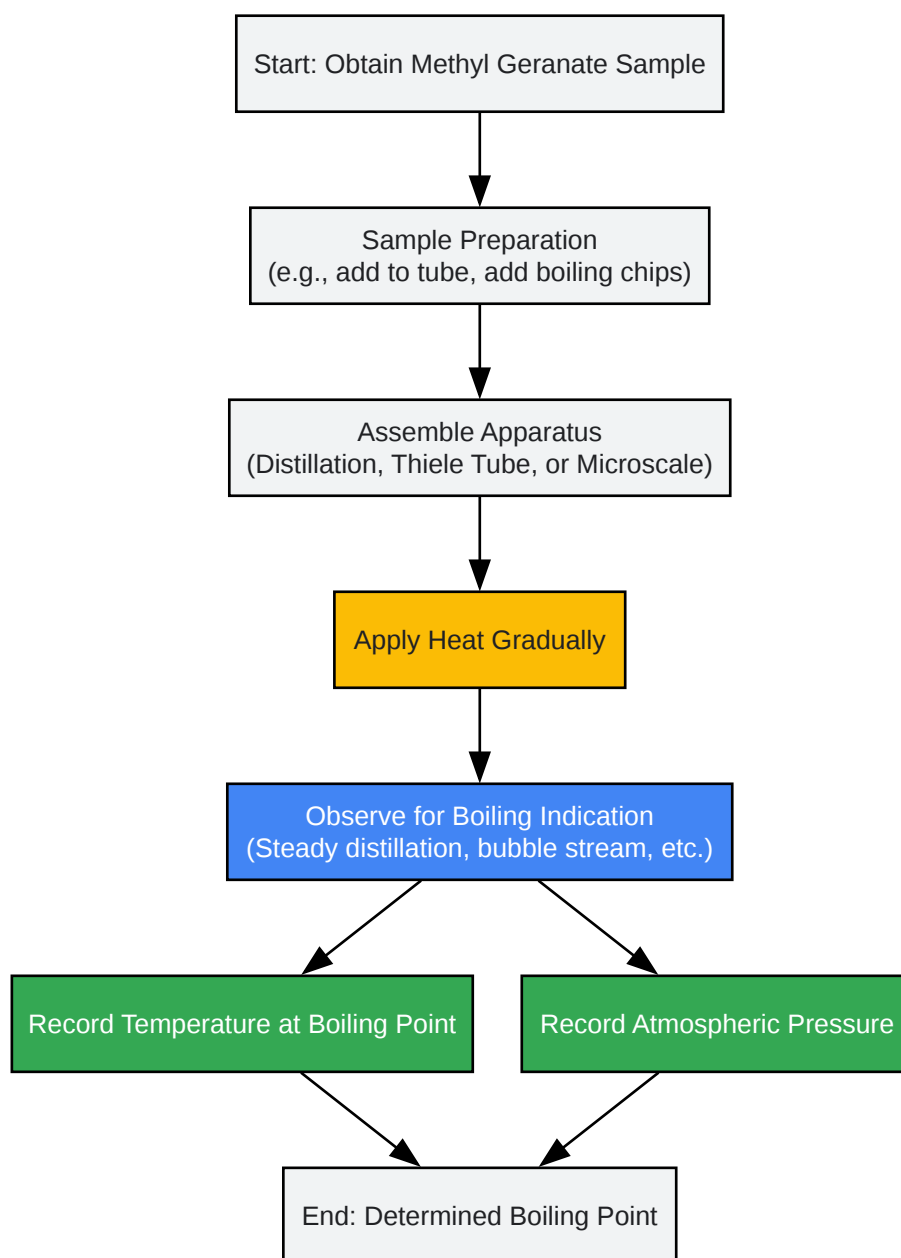
Procedure:

- Create a small, inverted glass insert by sealing one end of a glass spotter and breaking it off to a length of about 1 cm. [13]

- Place this insert into a standard melting point capillary tube.
- Add approximately 10  $\mu\text{L}$  of **methyl geranate** to the melting point tube using a syringe.
- Tap the tube to ensure the liquid settles at the bottom.
- Place the sample in a melting point apparatus.
- Heat the sample rapidly to about 10-15  $^{\circ}\text{C}$  below the expected boiling point, then reduce the heating rate to about 2  $^{\circ}\text{C}$  per minute.
- The temperature at which a sustained stream of bubbles emerges from the inverted insert is the boiling point.[\[13\]](#)

## Visualizations

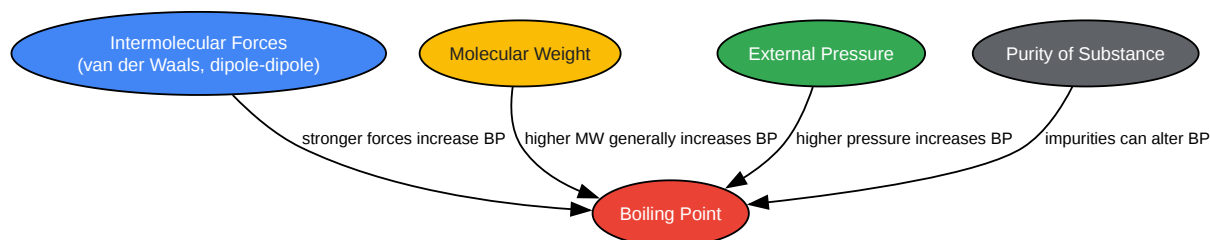
### Experimental Workflow for Boiling Point Determination



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Caption: Workflow for Boiling Point Determination.

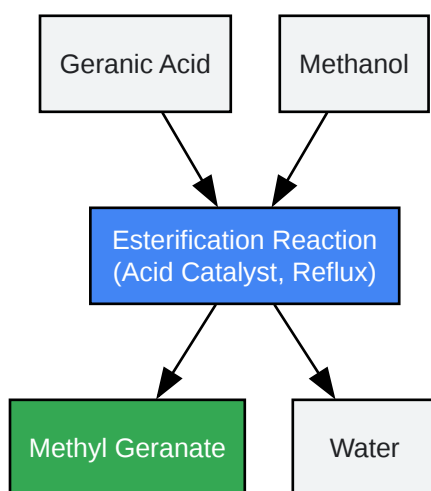
## Factors Influencing Boiling Point



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Caption: Factors Affecting Boiling Point.

## Simplified Synthesis of Methyl Geranate



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Caption: Simplified Synthesis of **Methyl Geranate**.

## Conclusion

This technical guide has provided a detailed overview of the physical properties of **methyl geranate**, with a primary focus on its boiling point. The compiled data, experimental methodologies, and illustrative diagrams offer a valuable resource for researchers and professionals working with this compound. Accurate determination and understanding of these fundamental properties are crucial for applications in fragrance, flavor, and chemical synthesis.

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